

# No Established Pharmaceutical Applications for 1-Methyl-2-propylcyclopentane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *1-Methyl-2-propylcyclopentane*

Cat. No.: *B14171914*

[Get Quote](#)

A comprehensive review of scientific literature and chemical databases reveals no established applications for **1-methyl-2-propylcyclopentane** in the pharmaceutical industry. This compound, a saturated hydrocarbon, is not documented as an active pharmaceutical ingredient (API), a significant intermediate in drug synthesis, or a specialized solvent in pharmaceutical manufacturing.

Detailed searches for biological activity, therapeutic use, or inclusion in patented pharmaceutical compounds have yielded no relevant results. Chemical databases such as PubChem provide information on the physical and chemical properties of **1-methyl-2-propylcyclopentane** and its stereoisomers, but do not indicate any registered biological or pharmaceutical applications.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Consequently, the creation of detailed Application Notes and Protocols, as requested, is not feasible due to the absence of foundational data. There are no known signaling pathways, experimental workflows, or quantitative data related to the use of **1-methyl-2-propylcyclopentane** in a pharmaceutical context. Information available from chemical suppliers and databases focuses solely on its chemical identity and physical properties.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Therefore, researchers, scientists, and drug development professionals should note that **1-methyl-2-propylcyclopentane** is not a compound of current interest or application within the pharmaceutical field.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1-Methyl-2-propyl-cyclopentane | C9H18 | CID 316554 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 2. cis-1-Methyl-2-propylcyclopentane | C9H18 | CID 6427144 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 3. cis-(1S,2S)-1-methyl-2-propylcyclopentane | C9H18 | CID 21140701 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 4. trans-1-Methyl-2-propylcyclopentane | C9H18 | CID 6427145 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 5. Page loading... [wap.guidechem.com]
- 6. Page loading... [guidechem.com]
- 7. trans-1-Methyl-2-propylcyclopentane (CAS 932-44-5) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 8. Cyclopentane, 1-methyl-2-propyl- [webbook.nist.gov]
- 9. trans-1-Methyl-2-propylcyclopentane [webbook.nist.gov]
- To cite this document: BenchChem. [No Established Pharmaceutical Applications for 1-Methyl-2-propylcyclopentane]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b14171914#applications-of-1-methyl-2-propylcyclopentane-in-pharmaceutical-industry>

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)